An In-depth Technical Guide to the Structure-Activity Relationship of Platanic Acid

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Compound of Interest

Compound Name:	*Platanic acid*
CAS No.:	*6060-06-6*
Cat. No.:	*B1197482*

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This guide provides a comprehensive overview of the structure-activity relationships (SAR) of **platanic acid**, a naturally occurring pentacyclic triterpenoid, and its derivatives. **Platanic acid** has emerged as a promising scaffold for the development of new therapeutic agents, particularly in the field of oncology. This document summarizes key findings on its cytotoxic effects, outlines the experimental protocols used for its evaluation, and visually represents its mechanism of action and experimental workflows.

Introduction to **Platanic Acid**

Platanic acid is a pentacyclic triterpenoid characterized by a 3β-hydroxy group and a 20-oxo-30-norlupan-28-oic acid backbone.[1] It has been isolated from various plant sources and has demonstrated a range of biological activities, including anti-HIV and cytotoxic effects.[1][2] Its unique structure provides a versatile platform for chemical modifications to explore and optimize its therapeutic potential.

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Structure-Activity Relationship (SAR) for Cytotoxic Activity

Systematic modifications of the **platanic acid** scaffold have been undertaken to elucidate the relationship between its chemical structure and cytotoxic activity. A significant study involved the synthesis of thirty-seven derivatives with a focus on introducing nitrogen-containing functional groups such as amines, amides, and oximes.[3][4] The cytotoxic activity of these compounds was evaluated against a panel of human tumor cell lines using Sulforhodamine B (SRB) assays.[3][4]

Key Findings from SAR Studies:

- Introduction of Nitrogen-Containing Moieties: The incorporation of various nitrogen-containing functional groups at different positions of the **platanic acid** backbone has been a key strategy. This has led to the identification of derivatives with potent cytotoxic activity.[3][4]
- Apoptosis Induction: Certain derivatives have been shown to induce apoptosis in cancer cells. For instance, methyl (3β, 20R) 3-acetyloxy-20-amino-30-norlupan-28-oate (compound 17 in the study by Kahnt et al.) was found to induce apoptosis in A2780 ovarian carcinoma cells.[3][4]
- Chalcone Derivatives: The synthesis of chalcone derivatives of 20-oxo-lupanes, including those derived from **platanic acid**, has yielded compounds with significant biological activity. These derivatives have shown not only cytotoxic effects but also α-glucosidase inhibitory activity.[2][5]

Table 1: Cytotoxic Activity of Selected **Platanic Acid** Derivatives

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Compound ID	Modification	Cell Line	Activity (GI50/EC50/IC50 in μM)	Reference
17	Methyl (3β, 20R) 3-acetyloxy-20-amino-30-norlupan-28-oate	A2780	Data not fully available in abstract	[3][4]
9	Messagenin derivative	NCI-60 panel	0.304 - 0.804	[5]
11	2,30-bis-furfurylidene derivative	MCF-7, A2780	EC50 < 10	[2][5]
13	Trifluoromethylbenzylidene derivative	Not specified	IC50 = 3.3 (α-glucosidase)	[2][5]
16	30-bromo-20-oxo-29-nor-3,28-diacetoxy-betulin	MCF-7, A2780	Not specified	[5]

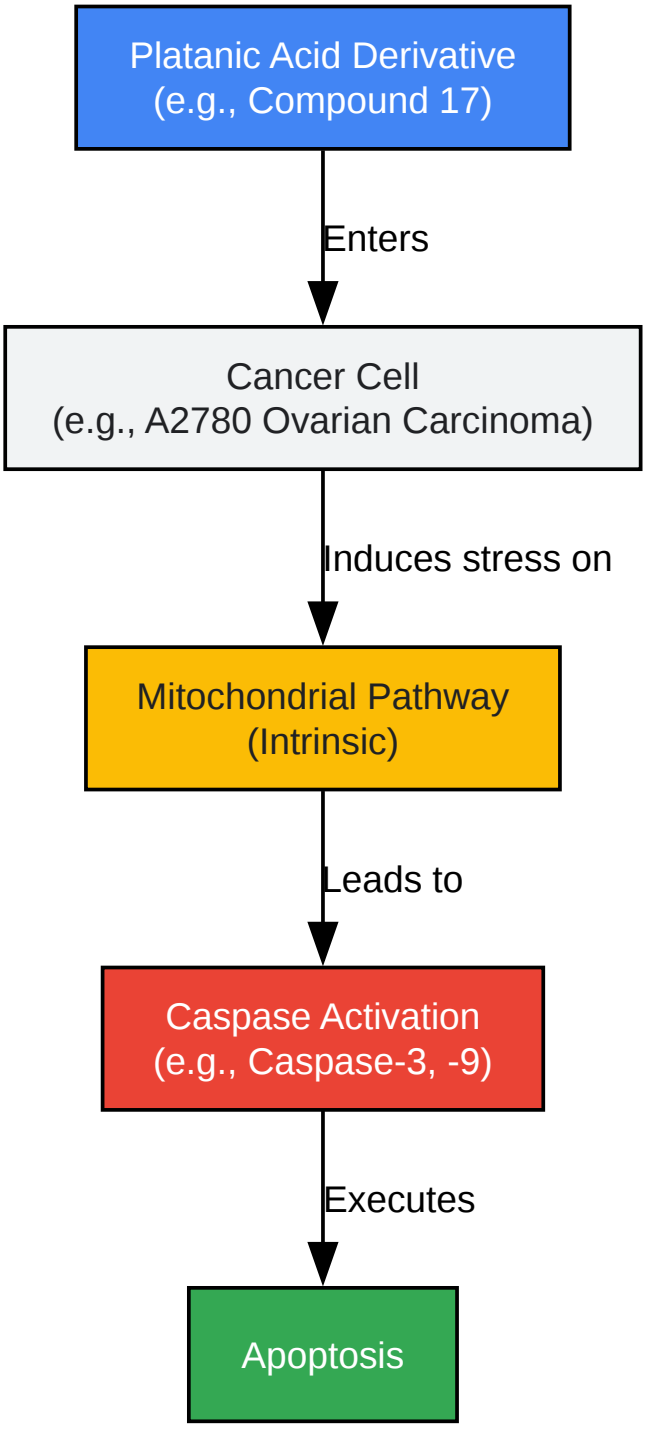
Note: This table summarizes available quantitative data from the initial search. A more comprehensive table would require access to the full-text articles.

Mechanism of Action: Apoptosis Induction

The cytotoxic effects of promising **platanic acid** derivatives are, at least in part, mediated through the induction of apoptosis. Fluorescence microscopy and FACS analysis have been employed to confirm this mode of action for select compounds.[3][4] The precise signaling pathways involved are a subject of ongoing research.

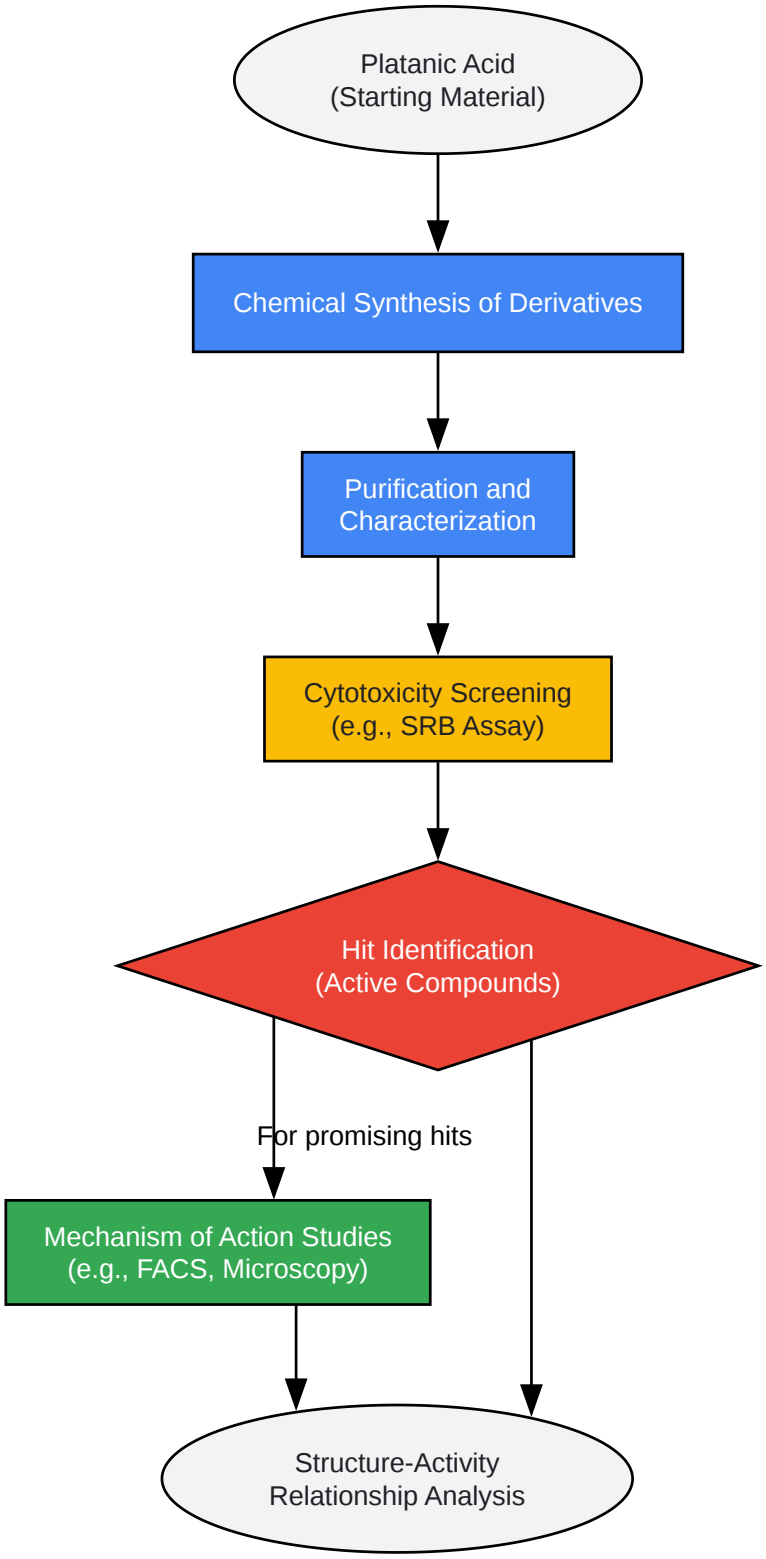
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Proposed Apoptotic Pathway of Platanic Acid Derivatives



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General Experimental Workflow for Platanic Acid SAR Studies



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